

Physical properties and molecular weight of L-Alanine-d4.

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Compound of Interest

Compound Name: *L-Alanine-d4*

Cat. No.: *B136944*

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An In-depth Technical Guide to **L-Alanine-d4**: Physical Properties, Molecular Weight, and Applications

Introduction

L-Alanine-d4 is a stable isotope-labeled form of the non-essential amino acid L-alanine, where four hydrogen atoms have been replaced by deuterium. This isotopic substitution provides a unique mass signature, making it an invaluable tool for researchers, scientists, and drug development professionals. Its primary applications are as a tracer for metabolic pathway studies and as an internal standard for quantitative analysis using mass spectrometry and NMR.[1][2][3] This guide provides a comprehensive overview of the core physical properties of **L-Alanine-d4**, details relevant experimental methodologies, and visualizes its role in key biological and analytical workflows.

Physical and Chemical Properties of L-Alanine-d4

The physical and chemical characteristics of **L-Alanine-d4** are crucial for its application in experimental settings. The substitution of hydrogen with deuterium alters its mass without significantly changing its chemical properties, allowing it to mimic endogenous L-alanine in biological systems.[2]

Property	Value	Citation(s)
Molecular Weight	93.12 g/mol	[1]
Exact Mass	93.072785450 Da	
Molecular Formula	C ₃ H ₃ D ₄ NO ₂	
CAS Number	18806-29-6	
Appearance	White to off-white solid	
Melting Point	314.5 °C (decomposes)	
Solubility	Soluble in water and polar solvents like methanol. Sparingly soluble in water and slightly soluble in aqueous acid and methanol.	
Optical Activity	[α] _{25/D} +14.5° (c = 2 in 1 M HCl)	
Isotopic Purity	≥98 atom % D	
Storage Temperature	Refrigerator or room temperature, away from light and moisture.	

Experimental Protocols and Methodologies

The accurate determination of physical properties and the effective use of **L-Alanine-d4** in research rely on standardized experimental protocols.

Determination of Solubility (General Protocol)

This protocol outlines a general method for determining the solubility of an amino acid like **L-Alanine-d4** in various solvents.

Objective: To determine the degree of solubility of **L-Alanine-d4** in different solvents (e.g., water, ethanol, methanol).

Materials:

- **L-Alanine-d4**
- Test tubes and rack
- Pipettes
- Vortex mixer
- Solvents: Distilled water, ethanol, methanol

Procedure:

- Label a series of clean, dry test tubes for each solvent to be tested.
- Add a specific volume (e.g., 2 mL) of each solvent to the corresponding test tube.
- Accurately weigh a small amount of **L-Alanine-d4** and add it to each test tube.
- Cap the tubes and shake them thoroughly using a vortex mixer for a set period (e.g., 1-2 minutes).
- Allow the solutions to stand and observe for any undissolved solid.
- If the solid dissolves completely, incrementally add more **L-Alanine-d4** until saturation is reached (i.e., solid material remains undissolved after vigorous mixing).
- Record the observations to classify the solubility (e.g., freely soluble, sparingly soluble, insoluble) and, if possible, quantify the amount dissolved to determine the concentration.

Synthesis of L-Alanine-d4

The synthesis of **L-Alanine-d4** can be achieved through several methods, including chemical and enzymatic approaches. A common chemical method is non-enzymatic transamination.

Principle: This method utilizes a catalyst, such as a pyridoxal derivative, in conjunction with a metal salt in deuterium oxide (D₂O) to achieve a high yield of the deuterated amino acid. **DL-**

alanine-d4 can be synthesized with a high isotopic purity (98.5%) and can then be resolved to the L-isomer using enzymatic methods.

Applications and Visualized Workflows

L-Alanine-d4 is a versatile tool in metabolic research and analytical chemistry. Its applications are best understood through the visualization of the pathways and workflows in which it is utilized.

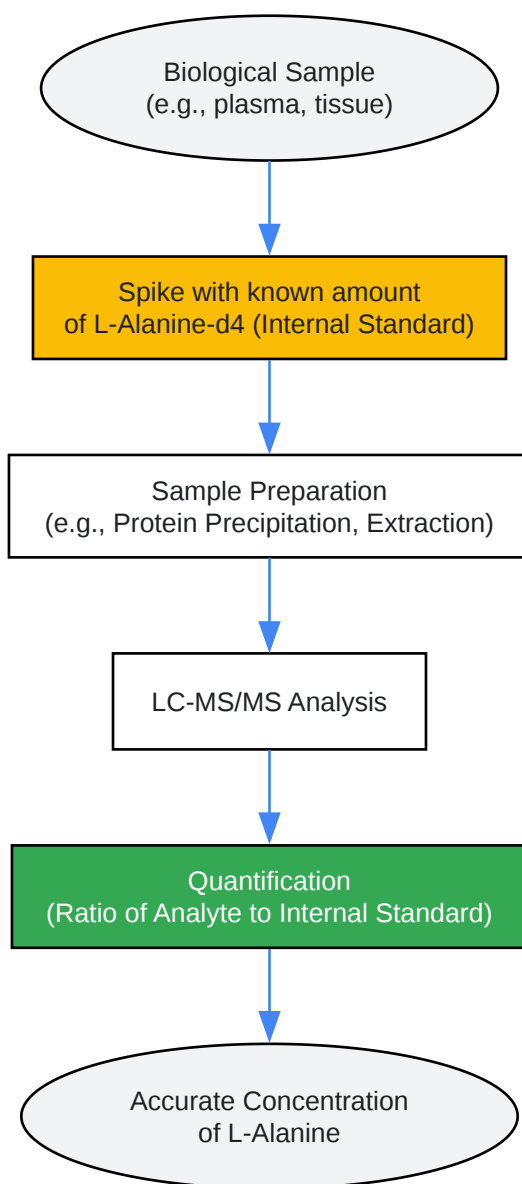
Metabolic Tracer in the Glucose-Alanine Cycle

L-Alanine plays a central role in the glucose-alanine cycle, a key metabolic pathway that links the metabolism of amino acids and glucose between muscle and the liver. **L-Alanine-d4** serves as an excellent tracer to study the flux through this pathway, which is crucial for understanding energy homeostasis and diseases like diabetes.

Caption: The Glucose-Alanine Cycle with **L-Alanine-d4** as a metabolic tracer.

Internal Standard for Quantitative Mass Spectrometry

Due to its chemical identity to endogenous L-alanine but distinct mass, **L-Alanine-d4** is an ideal internal standard for isotope-dilution mass spectrometry (IDMS). This technique allows for the precise and accurate quantification of L-alanine in complex biological samples.

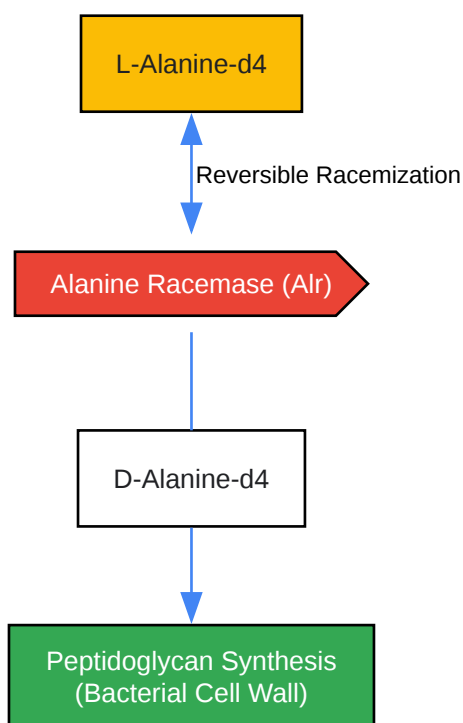


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Caption: Workflow for quantitative analysis using **L-Alanine-d4** as an internal standard.

Probing Bacterial D-Alanine Metabolism

In many bacteria, D-alanine is an essential component of the peptidoglycan cell wall. The primary route for its synthesis is the racemization of L-alanine, catalyzed by the enzyme Alanine Racemase (Alr). **L-Alanine-d4** can be used to study the kinetics and mechanisms of this crucial enzymatic reaction, which is a target for antimicrobial drugs.



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Caption: Role of **L-Alanine-d4** in studying bacterial D-alanine synthesis.

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